

Triphenylgermanium Chloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Triphenylgermanium chloride*

Cat. No.: *B158819*

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CAS Number: 1626-24-0 Molecular Weight: 339.40 g/mol

This technical guide provides an in-depth overview of **triphenylgermanium chloride**, a significant organogermanium compound with applications in synthetic chemistry, materials science, and burgeoning potential in pharmaceutical development. This document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on its properties, synthesis, and biological relevance.

Physicochemical Properties and Identification

Triphenylgermanium chloride is a white crystalline solid that is sensitive to moisture.^[1] It is soluble in various organic solvents. Key identifying and physical properties are summarized in the table below.

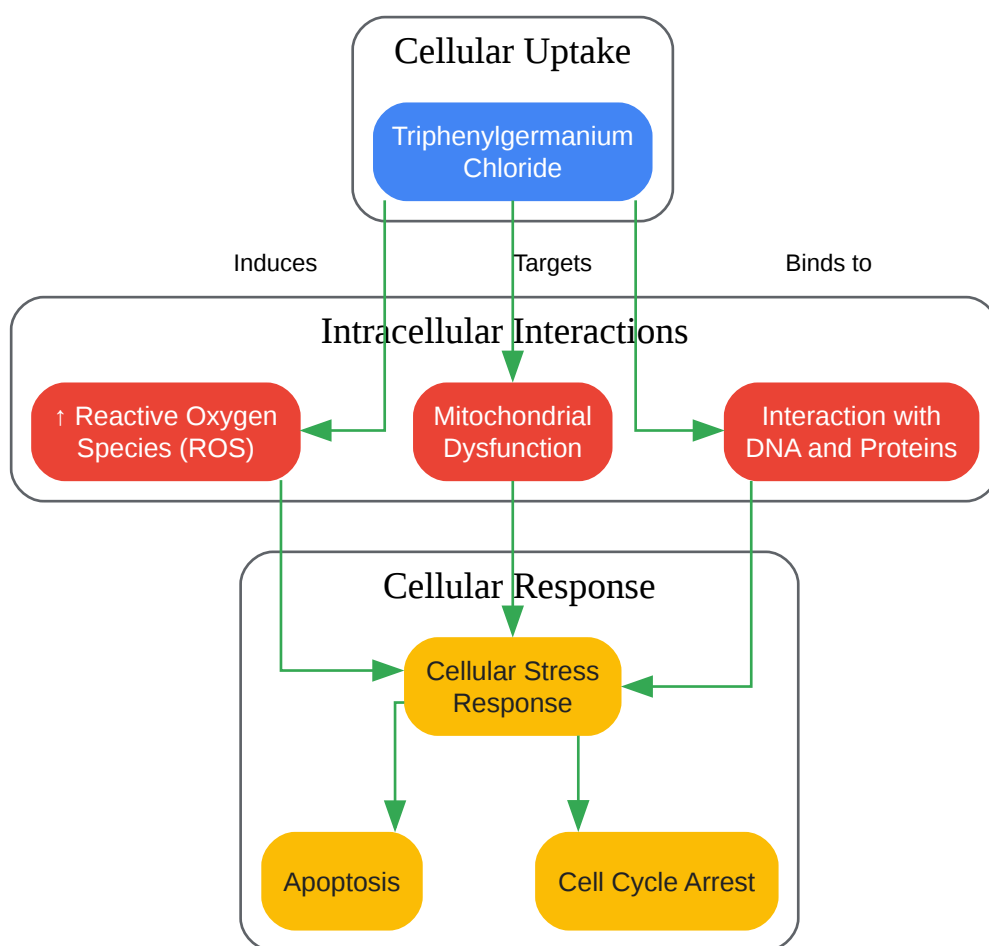
Property	Value	Reference
CAS Number	1626-24-0	
Molecular Formula	C ₁₈ H ₁₅ ClGe	[1][2]
Molecular Weight	339.40 g/mol	
Appearance	White crystalline solid	[1][3]
Melting Point	114-115 °C	[1]
Boiling Point	285 °C at 12 mmHg	[1]
Density	1.166 g/cm ³	[1]
InChI	InChI=1S/C18H15ClGe/c19-20(16-10-4-1-5-11-16,17-12-6-2-7-13-17)18-14-8-3-9-15-18/h1-15H	
SMILES	Cl--INVALID-LINK--(c2ccccc2)c3ccccc3	
Synonyms	Chlorotriphenylgermane, Triphenylchlorogermane, Triphenylgermyl chloride	[1]

Synthesis and Reactivity

While a detailed, step-by-step experimental protocol for the synthesis of **triphenylgermanium chloride** is not readily available in publicly accessible literature, a common method involves the redistribution reaction of tetraphenylgermanium with germanium(IV) chloride.

A representative experimental workflow for the synthesis of a related organogermanium compound is provided below to illustrate the general laboratory procedures that would be involved.

Representative Experimental Workflow: Synthesis of an Organogermanium Compound



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References

- 1. TRIPHENYLGERMANIUM CHLORIDE CAS#: 1626-24-0 [amp.chemicalbook.com]
- 2. Germane, chlorotriphenyl- | C₁₈H₁₅ClGe | CID 74197 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. strem.com [strem.com]
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